

Application of Bis(2-ethoxyethyl) adipate in Flexible Food Packaging: An Overview

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Compound of Interest

Compound Name: *Bis(2-ethoxyethyl) adipate*

Cat. No.: B086696

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Initial Assessment: Following a comprehensive review of scientific literature and publicly available data, there is currently no significant evidence to support the application of **bis(2-ethoxyethyl) adipate** as a plasticizer in flexible food packaging materials. The vast majority of research and regulatory information focuses on a similarly named but structurally different compound, bis(2-ethylhexyl) adipate (DEHA), also known as dioctyl adipate (DOA). Therefore, detailed application notes, experimental protocols for migration studies, and quantitative performance data for **bis(2-ethoxyethyl) adipate** in food packaging are not available.

This document provides the available chemical and safety information for **bis(2-ethoxyethyl) adipate** to inform researchers and scientists.

Physicochemical Properties of Bis(2-ethoxyethyl) adipate

While not used in food packaging, the fundamental properties of **bis(2-ethoxyethyl) adipate** have been characterized. A summary of its key physicochemical properties is presented below.

Property	Value
IUPAC Name	bis(2-ethoxyethyl) hexanedioate
Synonyms	Bis(2-ethoxyethyl) adipate, Hexanedioic acid, bis(2-ethoxyethyl) ester
CAS Number	109-44-4
Molecular Formula	C14H26O6
Molecular Weight	290.35 g/mol

Source: PubChem CID 7987[1]

Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **bis(2-ethoxyethyl) adipate** is associated with the following hazards:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

It is also noted as a peroxide-forming chemical.[1]

Experimental Protocols

Due to the lack of its application in food packaging, no specific experimental protocols for migration testing or performance evaluation of **bis(2-ethoxyethyl) adipate** in this context have been established or published in the available scientific literature.

Logical Relationship Diagram

The following diagram illustrates the current state of information regarding the use of **bis(2-ethoxyethyl) adipate** in food packaging.



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Caption: Information Gap for **Bis(2-ethoxyethyl) adipate** in Food Packaging.

The Case of Bis(2-ethylhexyl) adipate (DEHA/DOA)

In contrast to **bis(2-ethoxyethyl) adipate**, bis(2-ethylhexyl) adipate (CAS Number: 103-23-1) is a widely used and studied plasticizer in flexible food packaging, particularly in polyvinyl chloride (PVC) films.^{[2][3]} It is valued for its ability to impart flexibility and durability to packaging materials.^[2]

Extensive research has been conducted on the migration of DEHA from packaging into foodstuffs, especially fatty foods.^[4] Regulatory bodies have established specific migration limits (SMLs) for DEHA to ensure consumer safety. Analytical methods, primarily based on gas chromatography, are well-established for the determination of DEHA in food and food simulants.^[4]

Conclusion for Researchers and Drug Development Professionals

For researchers and scientists investigating plasticizers for flexible food packaging, the focus should remain on well-documented and approved substances like bis(2-ethylhexyl) adipate. There is no current scientific basis to pursue the use of **bis(2-ethoxyethyl) adipate** for this application. Any consideration of novel plasticizers would require extensive toxicological and migration studies to establish their safety and suitability for food contact applications. Future research could explore the synthesis and properties of alternative adipates, but this would necessitate a full suite of safety and performance evaluations before they could be considered for use in food packaging.

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